

Unveiling Dihydromicromelin B: A Technical Guide to its Chemical Profile

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Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B12441224

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Introduction

Dihydromicromelin B is a naturally occurring coumarin, a class of benzopyrone compounds widely distributed in the plant kingdom. It has been isolated from *Micromelum integerrimum*, a plant belonging to the Rutaceae family. Coumarins are known for their diverse pharmacological activities, and as such, **Dihydromicromelin B** represents a molecule of interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the chemical structure and properties of **Dihydromicromelin B**, based on available scientific literature.

Chemical Structure and Identification

Dihydromicromelin B is chemically identified as 6-((1R,2R,4R,5R)-4-Hydroxy-5-methyl-3,6-dioxabicyclo[3.1.0]hexan-2-yl)-7-methoxy-2H-chromen-2-one.[1] Its molecular formula is C₁₅H₁₄O₆, and it has a molecular weight of 290.27 g/mol .[1]

Table 1: Chemical Identifiers of **Dihydromicromelin B**

Identifier	Value
IUPAC Name	6-((1R,2R,4R,5R)-4-Hydroxy-5-methyl-3,6-dioxabicyclo[3.1.0]hexan-2-yl)-7-methoxy-2H-chromen-2-one[1]
CAS Number	94285-06-0[1]
Molecular Formula	C15H14O6[1]
Molecular Weight	290.27

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Dihydromicromelin B** are limited. However, some predicted properties are available.

Table 2: Predicted Physicochemical Properties of **Dihydromicromelin B**

Property	Predicted Value
Boiling Point	503.0 ± 50.0 °C
Density	1.472 ± 0.06 g/cm ³
pKa	12.14 ± 0.60

Note: These values are computationally predicted and have not been experimentally verified.

Spectroscopic Data

At present, detailed public access to the experimental nuclear magnetic resonance (NMR), mass spectrometry (MS), and other spectroscopic data for **Dihydromicromelin B** is not available in the searched resources. The structure was originally elucidated through spectroscopic methods, and this information would be found in the primary scientific literature reporting its isolation.

Isolation

Dihydromicromelin B is a natural product isolated from the leaves of *Micromelum integerrimum*. The general procedure for isolating coumarins from plant material typically involves the following steps:

Figure 1: Generalized workflow for the isolation of coumarins.

A detailed, specific protocol for the isolation of **Dihydromicromelin B** would require access to the original publication.

Biological Activity

Information regarding the specific biological activities of **Dihydromicromelin B** is not extensively available in the public domain. However, the broader class of coumarins isolated from *Micromelum* species has been reported to exhibit various biological effects, including cytotoxic and antimicrobial activities. Further research is needed to determine the specific pharmacological profile of **Dihydromicromelin B**.

Given the lack of specific signaling pathway information for **Dihydromicromelin B**, a generalized diagram illustrating a potential mechanism of action for cytotoxic compounds is presented below for illustrative purposes.

Figure 2: Hypothetical signaling pathway for a cytotoxic compound.

Synthesis

Information on the total synthesis of **Dihydromicromelin B** is not readily available. The development of a synthetic route would be a valuable undertaking for enabling further biological studies and structure-activity relationship (SAR) investigations.

Conclusion and Future Directions

Dihydromicromelin B is a structurally interesting natural coumarin whose biological potential remains largely unexplored. This technical guide consolidates the currently available chemical information. To advance the understanding and potential application of this molecule, future research should focus on:

- Re-isolation and full spectroscopic characterization: Obtaining comprehensive NMR, MS, IR, and UV data is essential for unambiguous identification and as a reference for synthetic

efforts.

- Total synthesis: Developing a robust synthetic pathway will provide access to larger quantities of the compound for in-depth biological evaluation.
- Biological screening: A broad-based screening approach is needed to identify any significant pharmacological activities.
- Mechanism of action studies: Should biological activity be identified, subsequent studies should focus on elucidating the underlying molecular mechanisms and signaling pathways.

The information presented here serves as a foundational resource for researchers and professionals interested in the chemistry and potential therapeutic applications of

Dihydromicromelin B.

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References

- 1. Chemical constituents of Micromelum minutum. Isolation and structural elucidation of new coumarins - PubMed [pubmed.ncbi.nlm.nih.gov]
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